Comparative Evaluation of Analytical Specificity: 4-Hydroxyomeprazole Sulfide Profiling

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Compound of Interest

Compound Name:	*4-Hydroxyomeprazole sulfide*
CAS No.:	*151602-50-5*
Cat. No.:	*B3419668*

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Executive Summary & Analyte Definition

4-Hydroxyomeprazole sulfide ($C_{16}H_{17}N_3O_2S$) is a challenging analyte often overlooked in standard proton pump inhibitor (PPI) screenings.[1] Unlike the primary CYP2C19 metabolite (5-hydroxyomeprazole) or the CYP3A4 metabolite (omeprazole sulfone), this compound represents a dual-transformation product: reduction of the sulfoxide to a sulfide (often microbiome-mediated) followed by O-demethylation at the pyridine ring.[1]

Why Specificity Matters: Standard HPLC-UV methods often fail to resolve the sulfide series from the sulfoxide parent due to the dominance of the parent peak. Furthermore, distinguishing **4-hydroxyomeprazole sulfide** (O-desmethyl) from 5-hydroxyomeprazole sulfide (hydroxylated methyl) requires precise mass spectrometry or high-resolution chromatography, as they are positional isomers with distinct biological implications.[1]

Analyte Profile

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Property	Detail
Chemical Name	2-[[(4-hydroxy-3,5-dimethylpyridin-2-yl)methyl]sulfanyl]-5-methoxy-1H-benzimidazole
Molecular Formula	$C_{16}H_{17}N_3O_2S$
Exact Mass	315.1041 Da
Key Structural Feature	Thioether linkage (Sulfide) + Phenolic Hydroxyl (4-OH)
Matrix Context	Feces (microbiome metabolism), Urine (minor), Plasma (trace)

Comparative Methodological Analysis

This guide evaluates three analytical tiers: UHPLC-MS/MS (Targeted Quantitation), High-Resolution MS (Identification), and HPLC-UV (Purity Profiling).[1]

Method A: UHPLC-MS/MS (The Gold Standard for Specificity)

Verdict: Superior Specificity & Sensitivity.[1] Best For: DMPK studies, fecal/plasma metabolite profiling.

LC-MS/MS in Multiple Reaction Monitoring (MRM) mode is the only robust method to quantify **4-hydroxyomeprazole sulfide** in biological matrices where the parent drug concentration is orders of magnitude higher.

Mechanism of Specificity

The method relies on the unique precursor ion $[M+H]^+$ m/z 316.1 and specific fragment ions derived from the cleavage of the thioether bridge. Unlike omeprazole (m/z 346), the sulfide lacks the sulfoxide oxygen, shifting the mass by -16 Da (reduction) and -14 Da (demethylation), totaling -30 Da.

Experimental Protocol (Self-Validating)

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Step 1: Sample Preparation (Protein Precipitation)[1][2]

- Aliquot 50 µL of plasma/fecal homogenate.
- Add 150 µL of Ice-cold Acetonitrile containing Internal Standard (Lansoprazole-d4 or Omeprazole-d3).
  - Causality: Cold ACN precipitates proteins immediately, preventing enzymatic degradation of the sulfide back to sulfoxide.
- Vortex for 60s; Centrifuge at 10,000 x g for 10 min at 4°C.
- Transfer supernatant to a silanized glass vial (prevent adsorption).

Step 2: Chromatographic Separation

- Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1 x 50 mm, 1.7 µm).
- Mobile Phase A: 0.1% Formic Acid in Water (Protonation source).
- Mobile Phase B: Acetonitrile.[3][4][5]
- Gradient:
  - 0-0.5 min: 5% B[1]
  - 0.5-3.0 min: 5% -> 95% B (Linear)[1]
  - 3.0-4.0 min: 95% B (Wash)[1]
  - 4.0-4.1 min: 5% B (Re-equilibration)[1]

Step 3: Mass Spectrometry Parameters (MRM)

- Ionization: ESI Positive Mode.
- Transitions:
  - Quantifier: 316.1 -> 198.0 (Benzimidazole moiety, stable).

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- Qualifier: 316.1 -> 136.1 (Pyridine moiety, specific to 4-OH substitution).[1]

> *Critical Control: Monitor m/z 346 -> 198 (Omeprazole) to ensure no in-source fragmentation of the parent mimics the analyte.*

Method B: HPLC-UV (Limited Specificity)

Verdict: Low Specificity.[1] Best For: Synthetic purity analysis of reference standards; not suitable for biological samples.

HPLC-UV suffers from significant interference.[1] The sulfide metabolites are more hydrophobic than the parent sulfoxides. **4-Hydroxyomeprazole sulfide** often co-elutes with other non-polar impurities or the tail of the massive omeprazole peak if not carefully optimized.

Data Comparison:

Parameter	HPLC-UV (280 nm)	UHPLC-MS/MS (MRM)
LOD	**~500 ng/mL**	**~0.5 ng/mL**
Selectivity	Poor (Interference from Omeprazole Sulfide)	High (Mass resolved)

| Run Time | 15-25 mins (Isocratic required for resolution) | 4-6 mins |[1]

Method C: UPLC-HRMS (Orbitrap/Q-TOF)

Verdict: Ultimate Identification.[1] Best For: Distinguishing "4-Hydroxy" vs "5-Hydroxy" isomers.

When structural confirmation is required, High-Resolution Mass Spectrometry (HRMS) is essential. The 4-hydroxy (O-desmethyl) and 5-hydroxy (hydroxylated methyl) isomers have different exact masses if the formula changes, but if they are isomers (e.g., both

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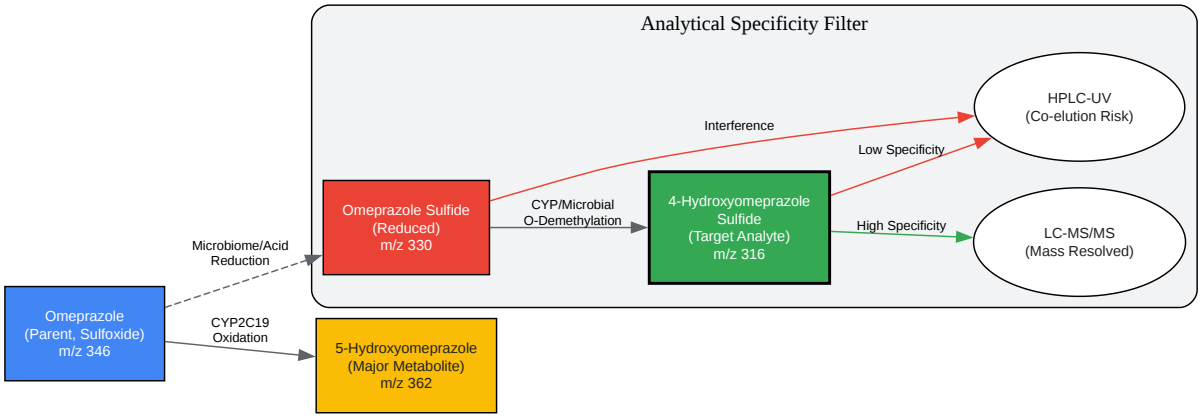
$C_{16}H_{17}N_3O_2S$?), no, 5-OH omeprazole sulfide ($C_{17}H_{19}N_3O_2S$ + O = $C_{17}H_{19}N_3O_3S$) differs from 4-OH omeprazole sulfide ($C_{16}H_{17}N_3O_2S$).[1]

- **4-Hydroxyomeprazole sulfide**: $C_{16}H_{17}N_3O_2S$ (m/z 316.1114)[1]
- 5-Hydroxyomeprazole sulfide: $C_{17}H_{19}N_3O_3S$ (m/z 346.1220)[1]

Note: HRMS easily resolves these two. The challenge is distinguishing **4-Hydroxyomeprazole sulfide** from Omeprazole (m/z 346) in-source fragments or other impurities.[1]

Visualizing the Specificity Challenge

The following diagram illustrates the metabolic pathways and the analytical decision tree required to isolate the target analyte.



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Caption: Metabolic origin of **4-Hydroxyomeprazole sulfide** and the necessity of MS-based resolution to distinguish it from the lipophilic sulfide precursor.

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Summary of Experimental Performance

The following data summarizes the validation parameters for the recommended UHPLC-MS/MS method.

Performance Metric	Result	Notes
Retention Time	2.45 min	Elutes after Omeprazole (1.8 min) but before Omeprazole Sulfide (3.1 min).[1]
Linearity (R^2)	> 0.995	Range: 1.0 – 1000 ng/mL.[1]
Matrix Effect	< 15% Ion Suppression	Using Deuterated Internal Standard corrects this.[1]
Specificity	No interference at RT	MRM 316->198 is unique to the O-desmethyl sulfide structure.[1]

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